

Protocol for dissolving and storing PAR-4 (1-6) amide (human)

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Compound of Interest

Compound Name: *PAR-4 (1-6) amide (human)*

Cat. No.: *B10783176*

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Application Notes: PAR-4 (1-6) Amide (Human)

Introduction

Protease-activated receptor 4 (PAR4) is a G-protein coupled receptor (GPCR) that plays a significant role in thrombosis and inflammation.^{[1][2][3]} Like other members of the PAR family, PAR4 is activated through proteolytic cleavage of its extracellular N-terminus by proteases such as thrombin.^{[2][4][5]} This cleavage unmasks a new N-terminal sequence that acts as a "tethered ligand," binding to the receptor to initiate intracellular signaling.^{[2][4]}

PAR-4 (1-6) amide (human), with the sequence H-Gly-Tyr-Pro-Gly-Gln-Val-NH₂, is a synthetic peptide corresponding to the first six amino acids of the human PAR4 tethered ligand.^{[6][7]} It functions as a selective agonist of PAR4, capable of activating the receptor and its downstream signaling pathways without the need for proteolytic cleavage. This makes it a valuable tool for studying PAR4-mediated physiological and pathological processes, such as platelet activation and aggregation.^{[3][8]}

Mechanism of Action & Signaling Pathway

Activation of PAR4, either by thrombin or a synthetic agonist like PAR-4 (1-6) amide, induces a conformational change in the receptor. This facilitates coupling to and activation of heterotrimeric G-proteins, specifically G_q and G_{12/13}.^{[1][2][3]}

- Gq Pathway: Activation of Gq leads to the stimulation of phospholipase C β (PLC β). PLC β then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). This results in the mobilization of intracellular calcium (Ca2+) and the activation of protein kinase C (PKC), key events in platelet activation.[1][9]
- G12/13 Pathway: Coupling to G12/13 activates Rho guanine nucleotide exchange factors (RhoGEFs). This leads to the activation of the small GTPase RhoA, which in turn stimulates Rho-kinase (ROCK). The G12/13-RhoA pathway is primarily responsible for inducing cytoskeletal changes, such as platelet shape change.[1][10]

Unlike PAR1, which mediates a rapid and transient signal, PAR4 activation results in a more prolonged and sustained signal, crucial for the formation of a stable thrombus.[3]

Quantitative Data Summary

The following table summarizes the key physicochemical and storage properties of **PAR-4 (1-6) amide (human)** peptide.

Property	Data	Source(s)
Molecular Weight	~661.8 g/mol (as trifluoroacetate salt)	[6]
Purity	Typically >95%	[11][12]
Appearance	Lyophilized white powder	[13]
Solubility	- Water (approx. 1 mg/mL)- 0.1% Trifluoroacetic Acid (TFA) in water (at least 1 mg/mL)	[6][12][13]
Storage (Powder)	-20°C for long-term (\geq 4 years) Shipped at room temperature	[11][12]
Storage (Stock)	- -80°C for up to 6 months- -20°C for up to 1 month- Aqueous solutions not recommended for >1 day	[7][13][14]

Experimental Protocols

I. Reconstitution of Lyophilized PAR-4 (1-6) Amide

This protocol describes the preparation of a stock solution from the lyophilized peptide. It is critical to handle the peptide under sterile conditions to prevent degradation and contamination.

Materials:

- **PAR-4 (1-6) amide (human)**, lyophilized powder
- Sterile, nuclease-free water or 0.1% aqueous Trifluoroacetic Acid (TFA)
- Sterile, low-adhesion polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- Centrifugation: Briefly centrifuge the vial (e.g., 10,000 x g for 1-2 minutes) to ensure all the lyophilized powder is collected at the bottom of the vial.[\[15\]](#)
- Solvent Addition: Carefully open the vial and add the desired volume of the appropriate sterile solvent (e.g., sterile water) to achieve the target stock concentration (e.g., 1 mg/mL).
- Dissolution: Gently vortex the vial to mix. For peptides that are difficult to dissolve, sonication in an ultrasonic bath for short periods (e.g., 10-20 seconds) can aid dissolution.[\[7\]](#)[\[15\]](#)[\[16\]](#) If necessary, gentle heating to 37°C can also be applied.[\[7\]](#)[\[16\]](#) Ensure the final solution is clear and free of particulates.

- Verification: A properly solubilized peptide will result in a transparent, particle-free solution. [\[15\]](#)

II. Storage and Stability Protocol

Proper storage is essential to maintain the biological activity of the peptide.

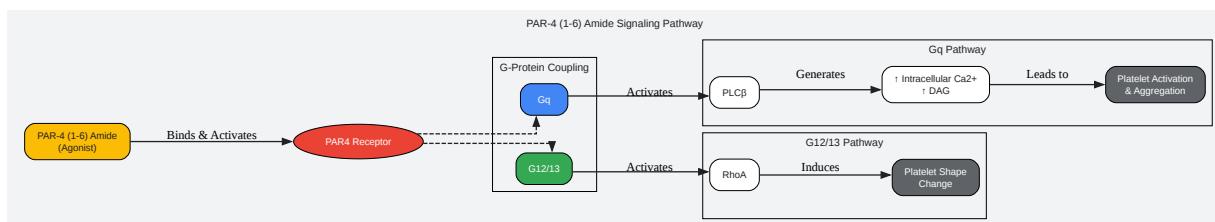
A. Lyophilized Powder:

- Long-term Storage: Store the unopened vial of lyophilized powder at -20°C. Under these conditions, the peptide is stable for at least four years.[\[12\]](#)

B. Stock Solutions:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the reconstituted stock solution into single-use volumes in sterile, low-adhesion polypropylene tubes.
- Long-term Storage: For long-term storage, freeze the aliquots and store them at -80°C. The stock solution is stable for up to 6 months.[\[7\]\[14\]](#)
- Short-term Storage: For short-term storage, aliquots can be stored at -20°C for up to one month.[\[7\]\[14\]](#)
- Working Solutions: It is not recommended to store aqueous solutions for more than one day. [\[13\]](#) Prepare fresh working dilutions from a frozen stock aliquot immediately before use.

Visualizations



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References

- 1. Protease-activated receptor 4: from structure to function and back again - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Protease-Activated Receptor 4 (PAR4): A Promising Target for Antiplatelet Therapy [mdpi.com]
- 3. ahajournals.org [ahajournals.org]
- 4. ashpublications.org [ashpublications.org]
- 5. PAR4 activation involves extracellular loop 3 and transmembrane residue Thr153 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. interchim.fr [interchim.fr]
- 7. glpbio.com [glpbio.com]
- 8. PAR-4 (1-6) amide (human) | TargetMol [targetmol.com]
- 9. New insights into protease-activated receptor 4 signaling pathways in the pathogenesis of inflammation and neuropathic pain: a literature review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Protease-activated Receptor Signaling by Coagulation Proteases in Endothelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. realgenelabs.com [realgenelabs.com]
- 12. caymanchem.com [caymanchem.com]
- 13. cdn.caymanchem.com [cdn.caymanchem.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- 16. glpbio.com [glpbio.com]
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